

Technical Guide: 3,5-Difluoro-4-methylbenzylamine & Analogs

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Compound of Interest

Compound Name: 3,5-Difluoro-4-methylbenzylamine

Cat. No.: B12082660

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High-Value Fluorinated Building Blocks for Drug Discovery

Executive Summary

3,5-Difluoro-4-methylbenzylamine (CAS 1427419-16-6) is a specialized fluorinated building block used in the optimization of small molecule drugs. It combines two critical medicinal chemistry strategies: bioisosteric modulation via fluorine substitution and metabolic blocking via the para-methyl group.

This scaffold is particularly valuable for:

- **Modulating Basicity (pKa):** The electron-withdrawing fluorine atoms lower the pKa of the amine, potentially improving oral bioavailability and blood-brain barrier (BBB) penetration compared to non-fluorinated benzylamines.
- **Metabolic Stability:** The 4-methyl group blocks the para-position from cytochrome P450-mediated oxidation, a common clearance pathway for phenyl rings.
- **Lipophilicity Tuning:** The combination of fluorine and methyl groups increases

without significantly increasing molecular weight.

Chemical Identity & Properties

Core Target Data

Property	Data
Systematic Name	(3,5-Difluoro-4-methylphenyl)methanamine
CAS Number (Free Base)	1427419-16-6
CAS Number (HCl Salt)	2866353-13-9
Molecular Formula	C ₈ H ₉ F ₂ N
Molecular Weight	157.16 g/mol
Predicted pKa	~8.6 (vs. 9.3 for benzylamine)
Predicted LogP	~1.9

Structural Analogs & Isomers

The following analogs are frequently used in Structure-Activity Relationship (SAR) studies to probe the electronic and steric requirements of the binding pocket.

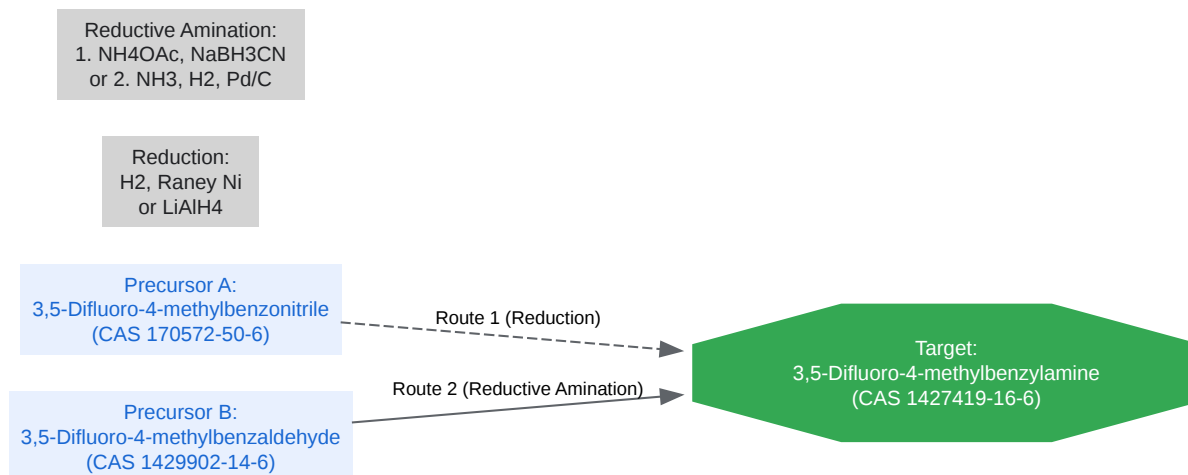
Compound Name	CAS Number	Structural Modification	Key Feature
3,5-Difluorobenzylamine	90390-27-5	Des-methyl	Baseline for F-effect; metabolically labile at para-position.
3-Fluoro-4-methylbenzylamine	261951-67-1	Mono-fluoro	Less electron-deficient; higher pKa than the difluoro analog.
(3,4-Difluoro-2-methylphenyl)methanamine	847502-85-6	Positional Isomer	Probes steric tolerance at the ortho-position.
4-Fluoro-N-methylbenzylamine	405-66-3	N-methylation	Secondary amine; distinct H-bond donor/acceptor profile.

Synthetic Pathways

The synthesis of **3,5-difluoro-4-methylbenzylamine** typically proceeds via the reduction of its corresponding nitrile or reductive amination of its aldehyde precursor.^[1] These precursors are stable and commercially available.

Synthesis Workflow Diagram

The following diagram illustrates the two primary synthetic routes to the target amine.



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Caption: Primary synthetic routes from nitrile (Route 1) and aldehyde (Route 2) precursors.

Detailed Experimental Protocol (Route 1: Nitrile Reduction)

Objective: Reduction of 3,5-difluoro-4-methylbenzonitrile to the primary amine.

Reagents:

- Substrate: 3,5-Difluoro-4-methylbenzonitrile (CAS 170572-50-6)[2]
- Catalyst: Raney Nickel (slurry in water)
- Solvent: Methanol (7N NH₃ in MeOH is preferred to suppress secondary amine formation)
- Hydrogen source: H₂ gas (balloon or Parr shaker)

Procedure:

- Preparation: In a high-pressure hydrogenation vessel, dissolve 10.0 mmol of the nitrile in 30 mL of methanolic ammonia (7N).

- **Catalyst Addition:** Carefully add Raney Nickel (~10 wt% equivalent). Caution: Raney Ni is pyrophoric; handle under inert atmosphere.
- **Hydrogenation:** Purge the vessel with N₂ followed by H₂. Pressurize to 50 psi H₂ and stir vigorously at room temperature for 12–18 hours.
- **Monitoring:** Monitor reaction progress via LC-MS (Look for M+H = 158.1).
- **Workup:** Filter the catalyst through a celite pad (keep wet to prevent ignition). Rinse with MeOH.
- **Isolation:** Concentrate the filtrate under reduced pressure.
- **Purification:** The crude oil can be converted to the HCl salt by adding 4N HCl in dioxane, precipitating the solid for filtration.

Medicinal Chemistry Applications

The "Fluorine Effect" on Basicity

In drug design, the basicity of a primary amine affects its protonation state at physiological pH (7.4).

- Benzylamine pK_a: ~9.3 (Predominantly protonated, charged).
- **3,5-Difluoro-4-methylbenzylamine** pK_a: ~8.6. Impact: The electron-withdrawing fluorine atoms (inductive effect,

) reduce the electron density on the nitrogen, lowering the pK_a. This increases the fraction of the neutral species, potentially enhancing passive permeability across lipid membranes.

Metabolic Blocking (The "Magic Methyl")

The para-position of a phenyl ring is a "hotspot" for metabolic oxidation by CYP450 enzymes.

- **Problem:** Rapid hydroxylation of unsubstituted benzylamines leads to high clearance and short half-life (

).

- Solution: Introducing a methyl group at the 4-position sterically and electronically blocks this site. While the methyl group itself can be oxidized to a benzylic alcohol/acid, the presence of flanking fluorines (3,5-substitution) deactivates the ring and the methyl group towards oxidation, creating a robust metabolic shield.

Bioisosterism

This fragment is often used as a bioisostere for:

- Chlorobenzylamines: Similar lipophilicity but different metabolic profile.
- Pyridyl-methylamines: To modulate hydrogen bond acceptor capabilities while maintaining aromaticity.

References

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